

Step-by-step guide to using Aerosol 22 in textile processing

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Compound of Interest

Compound Name: **Aerosol 22**

Cat. No.: **B1594207**

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Application Notes for Aerosol® 22 in Textile Processing

1. Introduction

Aerosol® 22 is a highly hydrophilic, anionic surfactant chemically identified as tetrasodium dicarboxyethyl stearyl sulfosuccinamate.^[1] Within the textile industry, it serves multiple functions due to its excellent surface-active properties. Its primary roles include acting as a wetting agent, dispersant, emulsifier, and solubilizer.^{[2][3][4]} Aerosol® 22 is particularly noted for its compatibility with electrolytes and its effectiveness in both acidic and alkaline conditions, making it a versatile auxiliary chemical in various wet processing stages.^{[3][4][5]}

2. Mechanism of Action

Like all surfactants, Aerosol® 22 has a molecular structure with both a hydrophilic (water-attracting) head and a hydrophobic (water-repelling) tail.^{[3][4][6]} This dual nature allows it to position itself at the interface between water and other substances, such as textile fibers, oils, or dye particles. By doing so, it drastically reduces the surface tension of water.^{[7][8]} This reduction in surface tension is fundamental to its function, enabling liquids to spread more easily and penetrate fabrics more effectively, a critical factor for ensuring uniform treatment in subsequent processes like dyeing and finishing.^{[7][8]}

3. Key Applications in Textile Processing

Aerosol® 22 is utilized in several key stages of textile wet processing:

- **Scouring and Wetting:** Natural fibers like cotton contain waxes, oils, and other impurities that make them hydrophobic.[8][9] Scouring is the process of removing these impurities. Aerosol® 22 acts as a powerful wetting and scouring agent, facilitating the penetration of the alkaline scouring liquor into the fiber to break down and emulsify these impurities, which are then washed away.[8][10] This ensures the fabric is clean and uniformly absorbent, which is crucial for successful dyeing and finishing.[9][10]
- **Dispersing Agent:** In dyeing processes, particularly with disperse dyes used for synthetic fibers like polyester, the dye particles are often insoluble in water.[6][8] Aerosol® 22 functions as an excellent dispersant, breaking down dye agglomerates into fine, stable particles that remain evenly distributed throughout the dyebath.[5][6][8] This prevents spotting and ensures a consistent and level shade on the fabric.
- **Dyeing Assistant:** By improving the wetting of the fabric and the dispersion of the dyes, Aerosol® 22 acts as a valuable dyeing assistant. It promotes faster and more uniform dye uptake by the fibers, which can lead to reduced processing times and improved colorfastness.[7]

Quantitative Data Summary

The following table summarizes typical operational parameters for the application of wetting and scouring agents like Aerosol® 22 in textile processing. Exact concentrations should be determined based on the specific substrate, machinery, and desired outcome.

Application Stage	Recommended Concentration (%) on weight of fabric)	Typical pH Range	Typical Temperature Range (°C)
Pre-treatment (Wetting)	0.5 - 2.0%[10]	Neutral to Alkaline	25 - 60°C[10]
Scouring	1.0 - 3.0%[10]	10.0 - 12.0[10]	80 - 95°C[10]
Dyeing (as Dispersant)	0.5 - 2.0%	As per dye requirements	As per dye requirements

Experimental Protocols

Protocol 1: Standard Scouring of Cotton Fabric

Objective: To remove natural impurities from raw cotton fabric to ensure uniform absorbency for subsequent dyeing.

Materials:

- Raw cotton fabric sample
- Aerosol® 22
- Sodium Hydroxide (NaOH) or Sodium Carbonate (Na₂CO₃)
- Laboratory-grade beaker or dyeing vessel
- Heating and stirring apparatus (e.g., magnetic hotplate stirrer)
- Deionized water

Procedure:

- **Bath Preparation:** Prepare a scouring bath with a liquor-to-goods ratio of 20:1 (e.g., 200 mL of water for a 10-gram fabric sample).
- **Chemical Addition:** To the bath, add Sodium Hydroxide to achieve a pH of 10-12.^[10] Add Aerosol® 22 at a concentration of 1.5% on the weight of the fabric (e.g., 0.15g for a 10g sample). Stir until all components are fully dissolved.
- **Fabric Immersion:** Introduce the dry cotton fabric sample into the bath, ensuring it is fully submerged.
- **Processing:** Heat the bath to 90-95°C while stirring continuously.^[10] Maintain this temperature for 45-60 minutes.^[10]
- **Rinsing:** After the processing time, cool the bath and remove the fabric. Rinse the fabric thoroughly, first with hot water and then with cold water, until the rinse water is clear and has

a neutral pH.

- Drying: Squeeze the excess water from the fabric and allow it to air-dry or dry in an oven at a moderate temperature. The fabric should now be highly absorbent.

Protocol 2: Use as a Dispersing Agent in Polyester Dyeing

Objective: To ensure uniform application of disperse dye on polyester fabric.

Materials:

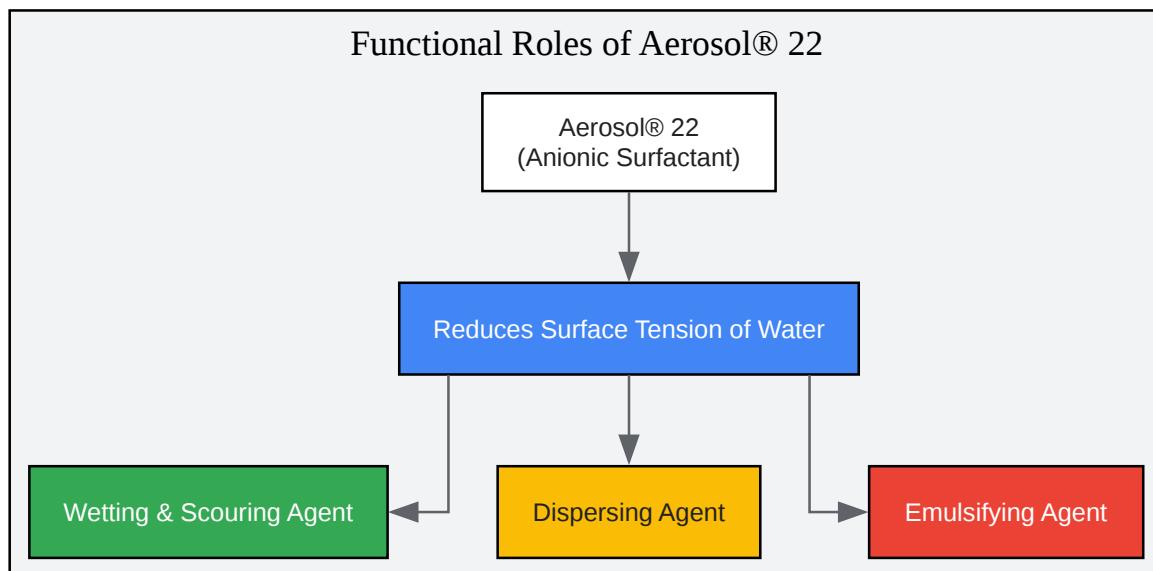
- Polyester fabric sample
- Disperse dye (e.g., Disperse Blue 79)
- Aerosol® 22
- Acetic Acid (to adjust pH)
- High-temperature laboratory dyeing machine or sealed stainless steel dye pots
- Deionized water

Procedure:

- Dye Dispersion Preparation: In a small beaker, create a paste with the required amount of disperse dye powder and an equal amount of water. Add Aerosol® 22 at a concentration of 1.0% on the weight of fabric and stir to form a smooth, fine dispersion.
- Bath Preparation: Fill the main dyeing vessel with deionized water (liquor ratio 15:1) and heat to 50°C. Add the prepared dye dispersion to the bath and stir.
- pH Adjustment: Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Fabric Immersion: Introduce the polyester fabric into the dyebath.
- Dyeing Cycle:
 - Increase the temperature of the bath to 130°C at a rate of 2°C per minute.

- Hold the temperature at 130°C for 45-60 minutes to allow for dye penetration and fixation.
- Cool the bath down to 70°C.
- Rinsing: Remove the fabric and rinse thoroughly with warm and then cold water.
- Reduction Clearing (Post-Treatment): To remove unfixed surface dye, treat the fabric in a bath containing sodium hydrosulfite and sodium hydroxide at 70°C for 15 minutes.
- Final Rinse and Dry: Rinse the fabric again until the water is clear and the pH is neutral. Dry the sample.

Visualizations



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